

Physical and chemical properties of Hydroxychloroquine-d4 Sulfate

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Compound of Interest

Compound Name: **Hydroxychloroquine-d4 Sulfate**

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An In-depth Technical Guide on the Core Physical and Chemical Properties of **Hydroxychloroquine-d4 Sulfate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Hydroxychloroquine-d4 Sulfate is the deuterated form of Hydroxychloroquine Sulfate, an antimalarial drug also used in the treatment of autoimmune diseases such as rheumatoid arthritis and lupus erythematosus. The incorporation of four deuterium atoms into the molecule makes it a valuable tool in analytical and clinical research, primarily as an internal standard for the quantification of hydroxychloroquine in biological samples using mass spectrometry. This guide provides a comprehensive overview of its physical and chemical properties, experimental protocols for its analysis, and insights into the signaling pathways it influences.

Physical and Chemical Properties

The physical and chemical properties of **Hydroxychloroquine-d4 Sulfate** are summarized in the table below. These properties are essential for its handling, storage, and use in experimental settings.

Property	Value	Source(s)
Chemical Formula	$C_{18}H_{22}D_4ClN_3O \cdot H_2SO_4$	[1]
Molecular Weight	438.0 g/mol	[1] [2]
Exact Mass	437.1689269 Da	[2]
CAS Number	1854126-45-6	[1] [3]
Appearance	White to off-white powder/solid	[4]
Solubility	Water: 100 mg/mL (100 mM)	[1] [5]
Melting Point	240 °C (for non-deuterated)	[6]
IUPAC Name	2-[[4-[(7-chloroquinolin-4-yl)amino]-1,1,2,2-tetra(deuterio)pentyl]-ethylamino]ethanol;sulfuric acid	[2]
SMILES	<chem>CC(CCN(CC)C([2H])C([2H])C([2H])O)NC1=CC=NC2=CC(Cl)=CC=C21.OS(=O)(=O)=O</chem>	[1]
InChI Key	JCBIVZZPXRZKTI-LINVOLBQSA-N	[2]
Purity (Deuterated)	≥99% deuterated forms (d ₁ -d ₄)	[1]
Storage Temperature	-20°C	[1] [7]

Experimental Protocols

Detailed methodologies are crucial for the accurate and reproducible use of **Hydroxychloroquine-d4 Sulfate** in research.

Synthesis of Hydroxychloroquine Sulfate

A common synthetic route for hydroxychloroquine sulfate involves a two-step process:

- Condensation: 4,7-dichloroquinoline is reacted with N'-ethyl-N'-β-hydroxyethyl-1,4-pentadiamine. This reaction can be carried out under high pressure (over 5 bar) and at an elevated temperature (100-120°C) for several hours.[8] Alternatively, the reaction can proceed in the presence of a base such as triethylamine and potassium carbonate at around 135°C.[9]
- Salt Formation: The resulting hydroxychloroquine base is then dissolved in an appropriate solvent, such as ethanol or ethyl acetate.[10] A solution of concentrated sulfuric acid in the same solvent is slowly added to precipitate Hydroxychloroquine Sulfate.[10] The resulting white solid is then filtered and dried.[10]

High-Performance Liquid Chromatography (HPLC) Analysis

HPLC is a standard technique for the quality analysis of hydroxychloroquine sulfate and its related substances.

- Objective: To separate and quantify hydroxychloroquine and its impurities.
- Instrumentation: A standard HPLC or UHPLC system with a UV detector is typically used.[11]
- Column: A C8 or a phenyl column is often employed for separation.[12][13] For instance, a Waters Acquity UPLC Cortecs Phenyl column (1.6 μm) provides good selectivity.[14]
- Mobile Phase: A common mobile phase consists of a mixture of an aqueous buffer (e.g., water with 0.1% formic acid) and an organic solvent like acetonitrile.[12] The elution can be isocratic or a gradient.[12][14]
- Detection: UV detection is typically set at a specific wavelength to monitor the elution of hydroxychloroquine and its impurities.
- System Suitability: According to USP and EP standards, the method should demonstrate adequate resolution between hydroxychloroquine and its known impurities, and the reproducibility of peak areas and retention times should be within acceptable limits (e.g., RSD < 1.5%).[11]

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Quantification

LC-MS/MS is a highly sensitive and specific method for quantifying hydroxychloroquine in biological matrices, where **Hydroxychloroquine-d4 Sulfate** serves as an ideal internal standard.[12][15]

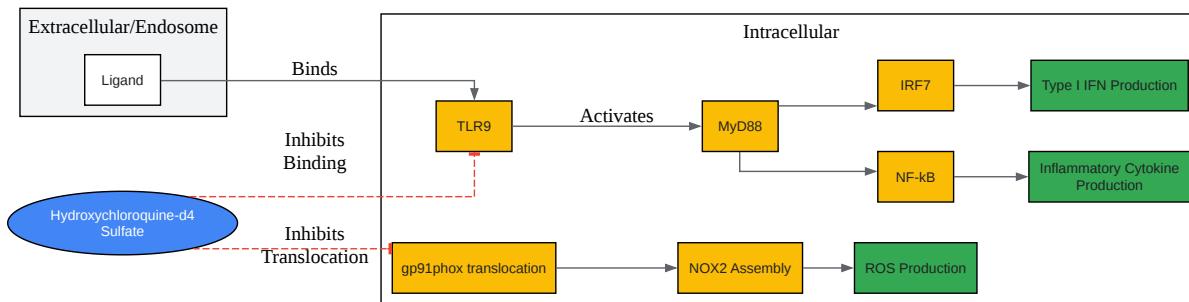
- Objective: To accurately measure the concentration of hydroxychloroquine in samples like human whole blood or plasma.[12][16]
- Sample Preparation: A protein precipitation step is typically performed on the biological samples.[13] This can be followed by solid-phase extraction for cleaner samples.[16]
- Internal Standard: A known concentration of **Hydroxychloroquine-d4 Sulfate** is added to all samples, calibrators, and quality controls before sample preparation.[12]
- Instrumentation: An LC system coupled to a triple quadrupole mass spectrometer is used. [12]
- Chromatography: A C8 or pentafluorophenyl (PFP) column is often used for rapid separation. [12][15] A short run time (e.g., 3-3.5 minutes) is desirable for high-throughput analysis.[12][17]
- Mass Spectrometry: The mass spectrometer is operated in positive electrospray ionization (ESI+) mode with multiple reaction monitoring (MRM).[12][16]
 - MRM Transitions:
 - Hydroxychloroquine: m/z 336 → 247[12]
 - Hydroxychloroquine-d4 (Internal Standard): m/z 340 → 251 or m/z 342.1 → 253.1 (to avoid isotopic crosstalk)[12][16]
- Quantification: A calibration curve is generated by plotting the peak area ratio of the analyte to the internal standard against the concentration of the calibrators. The concentration of hydroxychloroquine in the unknown samples is then determined from this curve.

Signaling Pathways and Mechanism of Action

While **Hydroxychloroquine-d4 Sulfate** is primarily used as an analytical standard, its non-deuterated counterpart, hydroxychloroquine, has well-documented immunomodulatory effects. These effects are attributed to its interference with several key cellular signaling pathways.

Hydroxychloroquine is a weak base that accumulates in acidic intracellular compartments like lysosomes and endosomes.[\[18\]](#) This accumulation leads to an increase in the pH of these organelles, which in turn inhibits the function of pH-dependent enzymes.[\[19\]](#) This disruption has several downstream consequences:

- Inhibition of Toll-Like Receptor (TLR) Signaling: Hydroxychloroquine inhibits the activation of endosomal TLRs, particularly TLR7 and TLR9, which are crucial for recognizing nucleic acids from pathogens and damaged cells.[\[18\]](#)[\[20\]](#) It is believed to do this by preventing the binding of ligands to these receptors and by inhibiting the proteolytic cleavage required for TLR activation.[\[21\]](#) This leads to a reduction in the production of pro-inflammatory cytokines like type I interferons.[\[18\]](#)
- Interference with Antigen Presentation: By raising the lysosomal pH, hydroxychloroquine impairs the processing of antigens and their loading onto Major Histocompatibility Complex (MHC) class II molecules.[\[18\]](#) This reduces the presentation of autoantigens to T-cells, thereby dampening the autoimmune response.
- Inhibition of Endosomal NADPH Oxidase (NOX2): Hydroxychloroquine has been shown to interfere with the assembly of endosomal NOX2.[\[22\]](#) It achieves this by inhibiting the translocation of the catalytic subunit of NOX2 (gp91phox) to the endosome.[\[22\]](#) Since endosomal NOX2 is involved in various inflammatory and prothrombotic signaling pathways, its inhibition may contribute to the therapeutic effects of hydroxychloroquine in rheumatic diseases.[\[22\]](#)

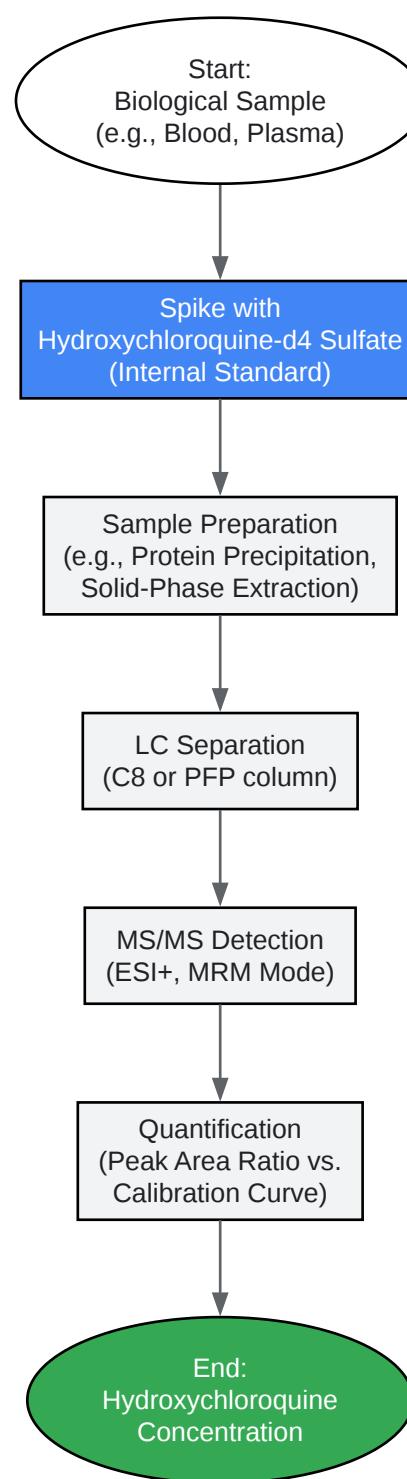
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Inhibitory effects of hydroxychloroquine on key signaling pathways.

Workflow and Logical Relationships

Quantitative Analysis Workflow

The use of **Hydroxychloroquine-d4 Sulfate** as an internal standard is a critical component of the workflow for the quantitative analysis of hydroxychloroquine in biological samples.

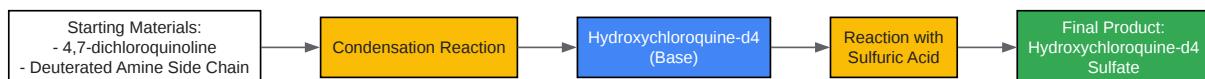


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Workflow for quantitative analysis using **Hydroxychloroquine-d4 Sulfate**.

Synthesis Logical Flow

The synthesis of **Hydroxychloroquine-d4 Sulfate** follows a logical progression from starting materials to the final deuterated product.



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Simplified logical flow for the synthesis of **Hydroxychloroquine-d4 Sulfate**.

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